

Hexadecyl isocyanate safety data sheet and handling precautions

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Compound of Interest

Compound Name: Hexadecyl isocyanate

Cat. No.: B154356

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Hexadecyl Isocyanate: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling protocols, and emergency procedures for **hexadecyl isocyanate** (CAS No: 1943-84-6). Due to its reactive isocyanate group, this compound presents significant health hazards, including acute toxicity and respiratory sensitization, necessitating strict adherence to safety protocols. This document is intended to serve as an essential resource for professionals working with this chemical in a laboratory or research setting.

Chemical Identification and Properties

Hexadecyl isocyanate is a long-chain aliphatic isocyanate.^[1] It is typically a colorless to pale yellow liquid.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	1943-84-6	[2] [3] [4]
Molecular Formula	C ₁₇ H ₃₃ NO	[1] [2] [5]
Molecular Weight	267.45 g/mol	[2] [4] [5]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	186-188 °C @ 14 mmHg	[2] [4] [6]
Density	0.861 g/mL at 25 °C	[2] [4] [6]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.448	[2] [4]
Storage Temperature	0-6 °C	[2]

Hazard Identification and GHS Classification

Hexadecyl isocyanate is classified as a hazardous substance. The signal word for this chemical is "Danger".[\[4\]](#) Exposure can cause irritation to the skin, eyes, and respiratory system.[\[1\]](#) Isocyanates as a class are known to be potent sensitizers.[\[7\]](#)

Hazard Class	GHS Code	Description	Reference
Acute Toxicity, Oral	H302	Harmful if swallowed	[4]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[4]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[4]
Skin Irritation	H315	Causes skin irritation	[4]
Serious Eye Irritation	H319	Causes serious eye irritation	[4]
Respiratory Sensitization	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled	[4]
Skin Sensitization	H317	May cause an allergic skin reaction	[4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[4]

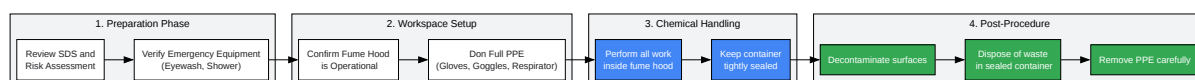
Experimental and Handling Protocols

Strict adherence to handling protocols is mandatory to minimize exposure risk. The following procedures are based on established safety guidelines for hazardous isocyanates.

- Primary Containment: All work involving **hexadecyl isocyanate** must be conducted within a certified chemical fume hood to control vapor and aerosol exposure.
- Ventilation: Ensure the fume hood has a sufficient face velocity and the area is well-ventilated.[\[8\]](#)[\[9\]](#) Isolate the work area from unprotected personnel.[\[9\]](#)
- Emergency Equipment: An eyewash station and an emergency shower must be readily accessible and tested regularly.[\[10\]](#)

A comprehensive PPE regimen is required for all personnel handling this substance.

- Eye and Face Protection: Wear chemical safety goggles and a full-face shield when handling the liquid.[4][11]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile or butyl rubber.[11][12] Double-gloving is recommended. Inspect gloves for tears or holes before and during use.
 - Lab Coat/Coveralls: A chemically resistant lab coat or disposable coveralls must be worn to protect street clothes and skin.[12][13]
- Respiratory Protection:
 - For any procedure that could generate aerosols or vapors, a NIOSH-approved respirator is required.
 - A supplied-air respirator is the most protective option for isocyanates.[10][12] If using an air-purifying respirator, it must be equipped with an organic vapor cartridge, often in combination with a particulate filter (e.g., ABEK/P3).[4][10]
 - A formal respirator fit test and user training are mandatory.[10]



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Workflow for the safe handling of **hexadecyl isocyanate**.

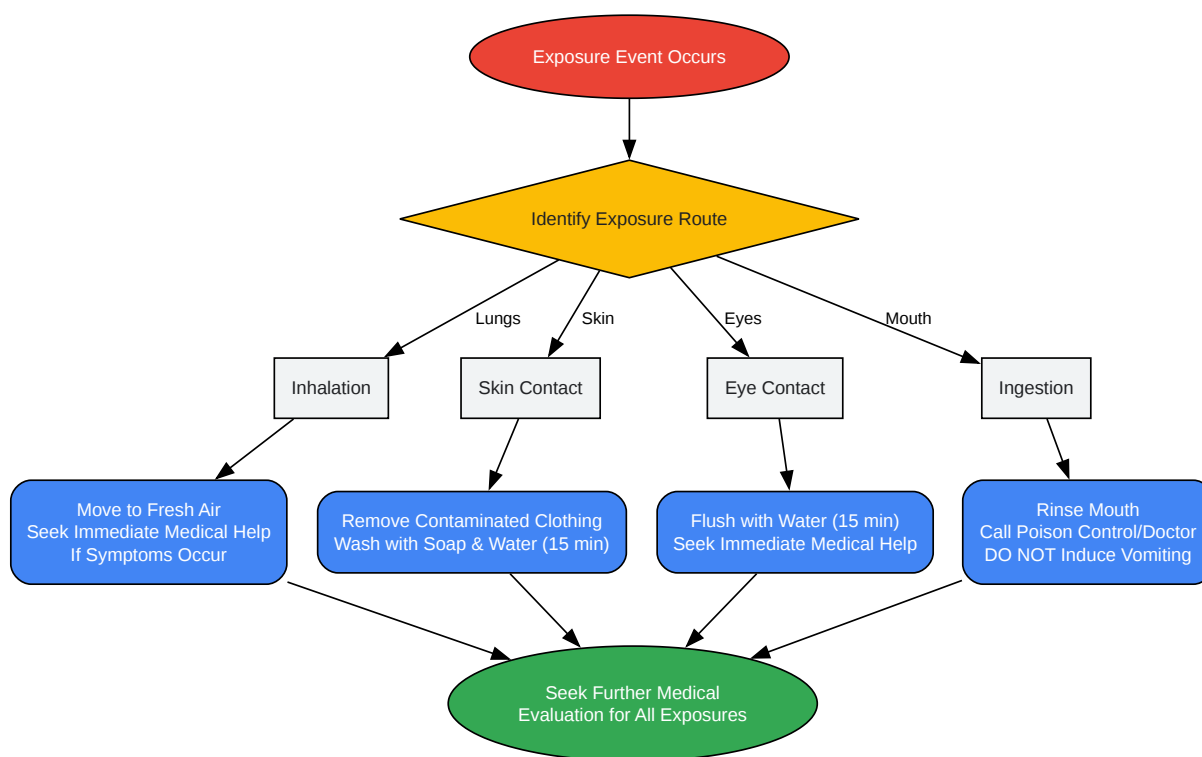
- Location: Store in a cool, dry, and well-ventilated area designated for toxic chemicals.[8][14]
The recommended storage temperature is between 0-6 °C.[2]

- Container: Keep the container tightly closed to prevent reaction with moisture, which can produce carbon dioxide gas and lead to container pressurization.[7][8]
- Incompatibilities: Segregate from incompatible materials such as water, alcohols, amines, strong bases, and strong oxidizers.[14]

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

- Inhalation: Immediately move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[8] If respiratory symptoms (wheezing, coughing, shortness of breath) occur, call a poison center or doctor immediately.[7]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[8] Seek medical attention if skin irritation or a rash develops.
- Eye Contact: Immediately flush eyes with plenty of lukewarm water for at least 15 minutes, removing contact lenses if present and easy to do.[14] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor for treatment advice.[8][15]
- Evacuate: Evacuate all non-essential personnel from the spill area.
- Ventilate: Increase ventilation in the area, ensuring vapors are exhausted safely.
- Contain: Wearing full PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like sawdust.
- Neutralize & Collect: Scoop the absorbed material into an open-top container.[14] Do not seal the container immediately, as the reaction with moisture can build pressure.[7][14] Store the container in a well-ventilated area or fume hood pending proper disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable decontamination solution as recommended by the manufacturer, followed by soap and water.



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Decision-making process for emergency response to exposure.

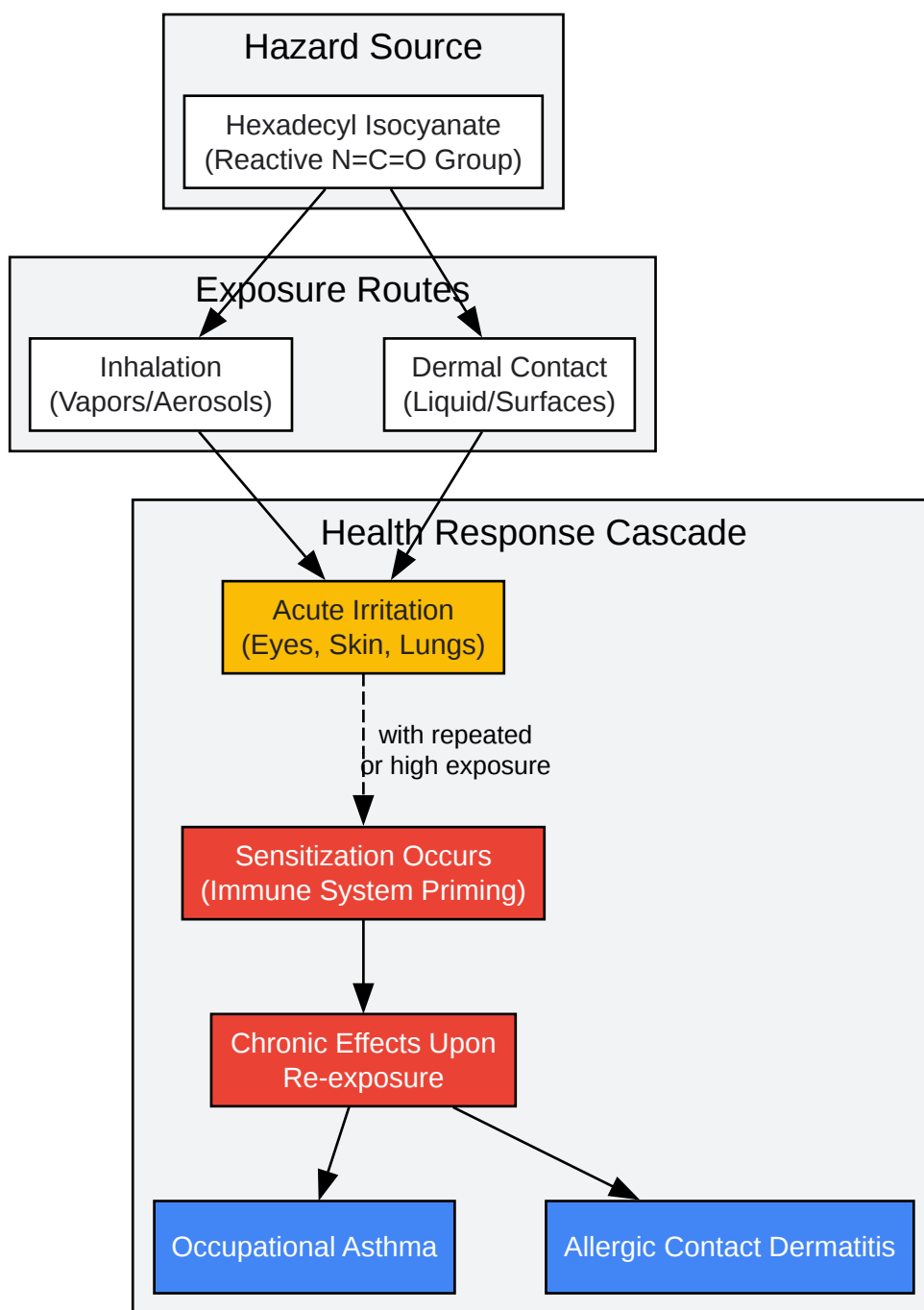
Toxicological Information and Health Effects

The primary health risks associated with **hexadecyl isocyanate** are acute toxicity upon exposure and the potential for sensitization.

- Acute Effects: Exposure can cause immediate irritation to the respiratory tract, skin, and eyes.[1] High concentrations can lead to more severe effects.

- Sensitization: This is the most significant long-term hazard.
 - Respiratory Sensitization: Initial exposure may cause irritation. Subsequent exposures, even at extremely low concentrations, can trigger a severe, asthma-like allergic reaction in sensitized individuals.[\[7\]](#)
 - Dermal Sensitization: Repeated skin contact can lead to allergic contact dermatitis.[\[7\]](#)

Once an individual is sensitized to an isocyanate, any future exposure can be life-threatening, and that individual must be permanently removed from any work involving isocyanates.[\[10\]](#)



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